

Chemical Properties of Diglyme-d₁₄ [1]

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Compound Focus: Diglyme-d₁₄

CAS No.: 38086-00-9

Cat. No.: S881399

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Property	Specification
Chemical Formula	(CD ₃ OCD ₂ CD ₂) ₂ O
CAS Number	38086-00-9 (Labeled); 111-96-6 (Unlabeled)
Molecular Weight	148.26 g/mol
Deuteration Degree	D, 98%
Chemical Purity	98%
Form	Neat liquid
Primary Application	NMR Solvents
Storage	Store at room temperature away from light and moisture

Properties of Non-Deuterated Diglyme (for reference) [2]

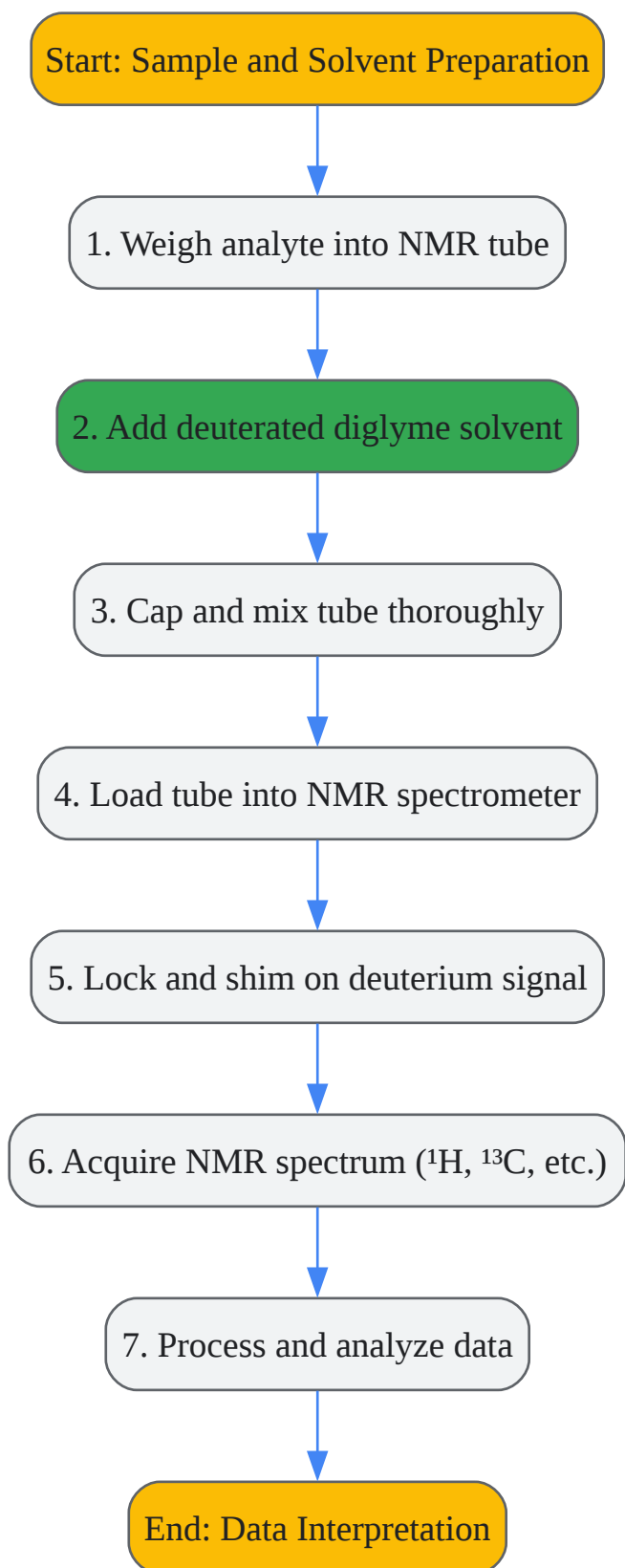
Property	Specification
Chemical Formula	$(\text{CH}_3\text{OCH}_2\text{CH}_2)_2\text{O}$
Molar Mass	134.175 g·mol ⁻¹
Density	0.937 g/mL
Boiling Point	162 °C (324 °F)
Melting Point	-64 °C (-83 °F)
Flash Point	57 °C (135 °F)
Miscibility	Miscible with water and organic solvents

Safety Information

Deuterated diglyme carries significant safety warnings. It is classified as a **Flammable liquid and vapour** and may **damage fertility or the unborn child** through dermal contact, inhalation, or oral exposure [1]. The non-deuterated form is listed as a substance of very high concern (SVHC) by the European Chemicals Agency due to its reproductive toxicity [2].

Experimental Workflow for Using Deuterated NMR Solvents

The search results did not contain a specific experimental protocol for using deuterated diglyme. However, based on its designation as an NMR solvent, the general workflow for its use in a spectroscopy experiment would follow the common path outlined below.



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This diagram illustrates the standard steps for preparing a sample and using a deuterated solvent like diglyme-d₁₄ in NMR spectroscopy.

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References

1. Diglyme-d₁₄ (D, 98%) [isotope.com]
2. Diglyme [en.wikipedia.org]

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